

# In-Depth Technical Guide: Physicochemical Properties of 3-Bromo-1-methylpyrrolidin-2-one

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## Compound of Interest

Compound Name: 3-Bromo-1-methylpyrrolidin-2-one

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This technical guide provides a comprehensive overview of the known physicochemical properties of **3-Bromo-1-methylpyrrolidin-2-one**, a heterocyclic compound of interest in synthetic organic chemistry and potentially in drug discovery as a building block for more complex molecules. This document collates available data, outlines relevant experimental protocols for property determination, and presents logical workflows for its synthesis and characterization.

## Core Physicochemical Data

The following table summarizes the key physicochemical properties of **3-Bromo-1-methylpyrrolidin-2-one**. It is important to note that several of these values are predicted based on computational models and may not reflect experimentally determined results.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>8</sub> BrNO	[1]
Molecular Weight	178.03 g/mol	[1][2]
Physical Form	Liquid	[2]
Boiling Point	249.5 ± 33.0 °C (Predicted)	[3][4]
Density	1.609 ± 0.06 g/cm <sup>3</sup> (Predicted)	[3][4]
pKa	-2.43 ± 0.40 (Predicted)	[3][4]
Storage Temperature	Inert atmosphere, room temperature	[2]
Purity	98%	[2]

## Experimental Protocols for Physicochemical Property Determination

Accurate characterization of **3-Bromo-1-methylpyrrolidin-2-one** requires rigorous experimental determination of its physicochemical properties. Below are detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point of a liquid is a critical physical constant that can be determined with high precision.

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath
- Distillation head with a condenser
- Thermometer (calibrated)

- Receiving flask
- Boiling chips

Procedure:

- Place a small volume of **3-Bromo-1-methylpyrrolidin-2-one** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head.
- Begin heating the flask gently.
- Observe the temperature as the liquid begins to boil and the vapor phase moves up into the distillation head.
- The boiling point is the temperature at which the vapor and liquid are in equilibrium. This is recorded as the temperature at which the thermometer reading stabilizes while there is a consistent dripping of condensate into the receiving flask.<sup>[5]</sup>
- The atmospheric pressure should be recorded, as boiling point is pressure-dependent. If necessary, a correction can be applied to determine the normal boiling point (at 1 atm).

## Determination of Density

Density is a fundamental property that relates the mass of a substance to the volume it occupies.

Apparatus:

- Pycnometer (a flask with a precise volume)
- Analytical balance
- Temperature-controlled water bath

Procedure:

- Thoroughly clean and dry the pycnometer and determine its mass ( $m_1$ ).
- Fill the pycnometer with distilled water and place it in a temperature-controlled water bath until it reaches thermal equilibrium (e.g., 25°C).
- Carefully remove any excess water from the capillary opening and dry the outside of the pycnometer.
- Weigh the pycnometer filled with water ( $m_2$ ).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **3-Bromo-1-methylpyrrolidin-2-one** and allow it to reach thermal equilibrium in the water bath.
- Remove excess sample, dry the exterior, and weigh the pycnometer with the sample ( $m_3$ ).
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated using the following formula:  $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$  where  $\rho_{\text{water}}$  is the known density of water at the experimental temperature.

## Determination of Solubility

Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Apparatus:

- Vials with screw caps
- Analytical balance
- Constant temperature shaker or incubator
- Analytical instrumentation for quantification (e.g., HPLC, UV-Vis spectrophotometer)

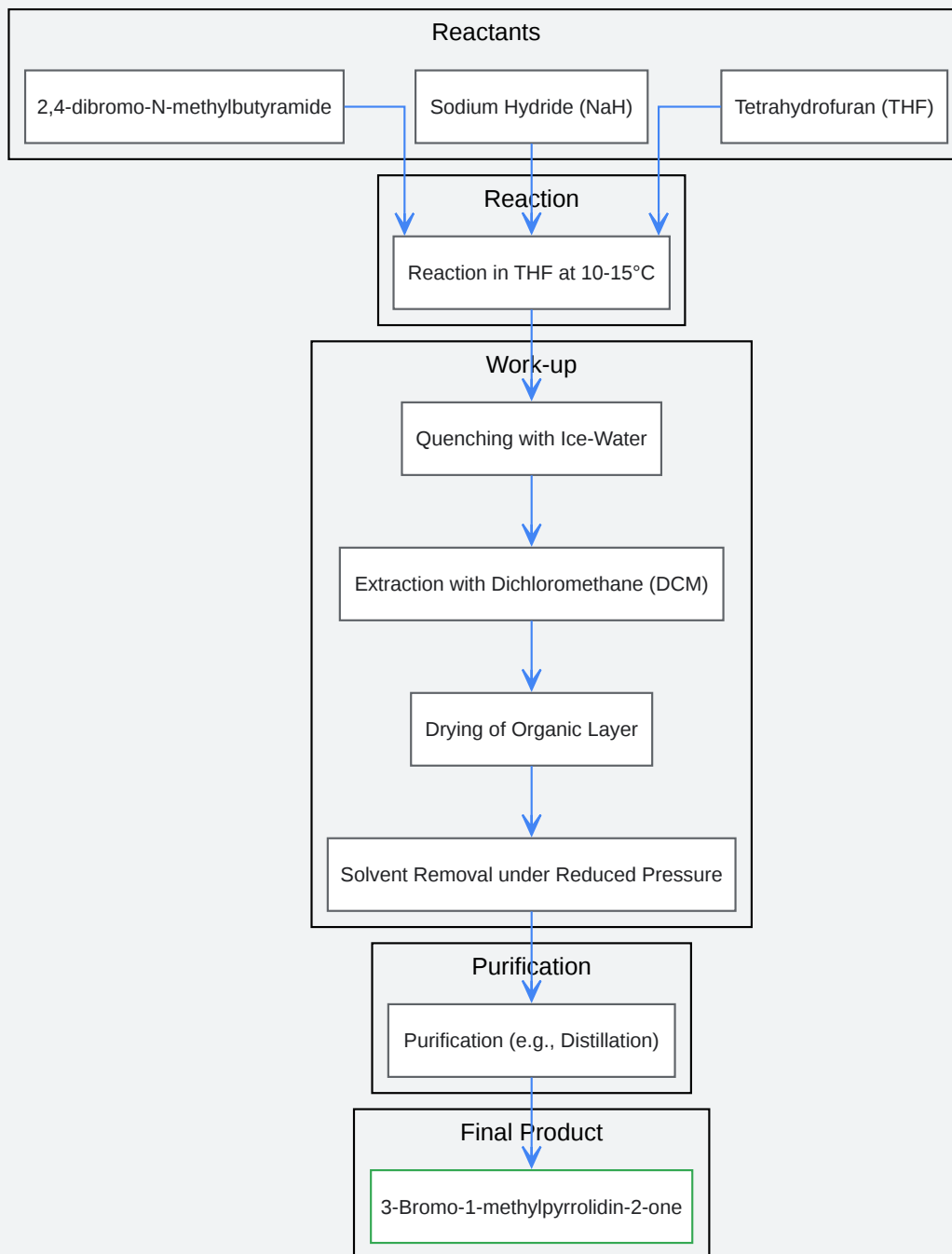
Procedure (Shake-Flask Method):

- Add an excess amount of **3-Bromo-1-methylpyrrolidin-2-one** to a series of vials containing a known volume of the desired solvent (e.g., water, ethanol, dichloromethane).
- Seal the vials and place them in a constant temperature shaker.
- Agitate the vials for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed at the same temperature to allow any undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the saturated solution).
- Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical instrument.
- Quantify the concentration of **3-Bromo-1-methylpyrrolidin-2-one** in the diluted sample using a pre-validated analytical method.
- The solubility is then calculated from the measured concentration and the dilution factor.

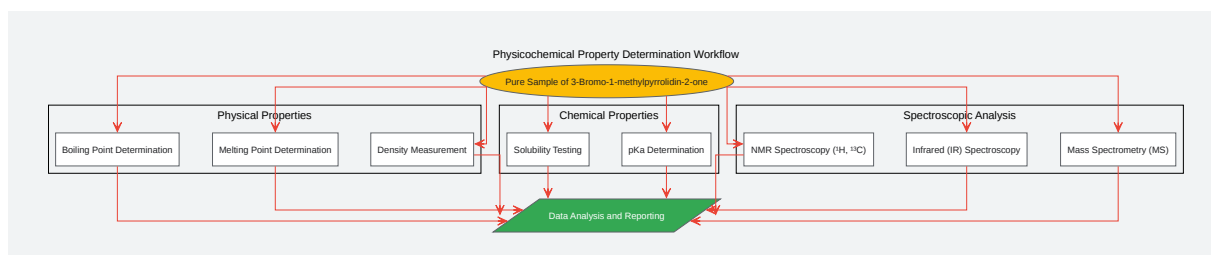
## Synthesis and Characterization Workflows

The following diagrams, generated using the DOT language, illustrate a typical workflow for the synthesis and physicochemical characterization of **3-Bromo-1-methylpyrrolidin-2-one**.

## Synthesis Workflow for 3-Bromo-1-methylpyrrolidin-2-one

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Caption: A representative synthesis workflow for **3-Bromo-1-methylpyrrolidin-2-one**.



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Caption: A general workflow for the determination of physicochemical properties.

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